Targeting the C2 Vector: A Technical Guide to 2-Substituted Quinoline Pharmacology

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Compound of Interest

Compound Name:	*2-(4-Methyl-1-piperidinyl)quinoline*
Cat. No.:	*B409518*

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Executive Summary

The quinoline scaffold remains a privileged structure in medicinal chemistry, yet the C2 position has historically been overshadowed by C4 and C8 modifications (e.g., chloroquine, primaquine). Recent advances have identified the C2 vector as a critical determinant for selectivity in antitubercular and anticancer applications. This guide analyzes the biological activity of 2-substituted quinoline derivatives, focusing on their mechanistic distinctiveness, structure-activity relationships (SAR), and synthesis.[1][2]

Chemical Foundation & SAR Analysis

The C2 position of the quinoline ring offers a unique chemical environment compared to the electron-deficient C4 or the benzenoid C5-C8 positions. Substitutions here directly influence the electron density of the pyridine nitrogen, altering basicity and hydrogen-bond acceptor capability.

Key SAR Determinants

- Lipophilicity & Permeability: Introduction of hydrophobic aryl or alkyl groups at C2 (e.g., 2-adamantyl, 2-phenyl) significantly enhances membrane permeability, a critical factor for

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antitubercular agents targeting Mycobacterium tuberculosis (Mtb) within granulomas.

- Electronic Modulation: Electron-withdrawing groups (EWGs) at C2 reduce the pKa of the ring nitrogen, potentially decreasing mitochondrial accumulation (which is driven by protonation) but enhancing interactions with hydrophobic pockets in enzymes like FadD32.

- Steric Constraints: Bulky substituents at C2 (e.g., tert-butyl, adamantyl) can enforce non-planar conformations, improving selectivity by preventing intercalation into host DNA, thereby reducing genotoxicity while maintaining enzyme inhibition.

Therapeutic Spectrums[3][4][5][6][7]

A. Antitubercular Activity (The FadD32 & KatG Axis)

Recent studies identify 2-quinolinecarboxamides and 2-(quinolin-4-yloxy)acetamides as potent inhibitors of Mtb.

- Mechanism: These derivatives target FadD32, an enzyme essential for mycolic acid biosynthesis.[3] Unlike isoniazid, which requires activation by KatG, many 2-substituted quinolines act directly, although some subsets (e.g., thiosemicarbazide hybrids) have shown KatG-dependent upregulation.

- Potency: Lead compounds have demonstrated Minimum Inhibitory Concentrations (MIC) as low as 0.09 µM against Mtb H37Rv strain.[4]

B. Anticancer Activity (Apoptosis & Angiogenesis)

2-Arylquinolines function as "tubulin-targeting agents" and inducers of p53-dependent apoptosis.

- Mechanism: They disrupt the microtubule dynamics during mitosis. Furthermore, specific derivatives (e.g., 7-fluorobenzyloxy-substituted) activate the p53/Bax pathway, triggering mitochondrial outer membrane permeabilization (MOMP) and cytochrome c release.

- Selectivity: C2-aryl derivatives show high selectivity indices (SI > 30) for cancer cells (HeLa, MCF-7) over normal fibroblasts, driven by the metabolic differences in tumor cells.

C. Antimalarial Activity

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While distinct from 4-aminoquinolines, 2-substituted derivatives (e.g., 2-alkyl-4-methoxyquinolines) inhibit

-hematin formation.

- Resistance Breaking: These compounds often retain activity against chloroquine-resistant P. falciparum strains because they do not rely on the same transmembrane transporters (PfCRT) for vacuolar accumulation.

Mechanistic Visualization

The following diagram illustrates the dual-pathway mechanism where 2-substituted quinolines induce apoptosis in cancer cells via p53 and inhibit cell wall synthesis in Mycobacteria via FadD32.

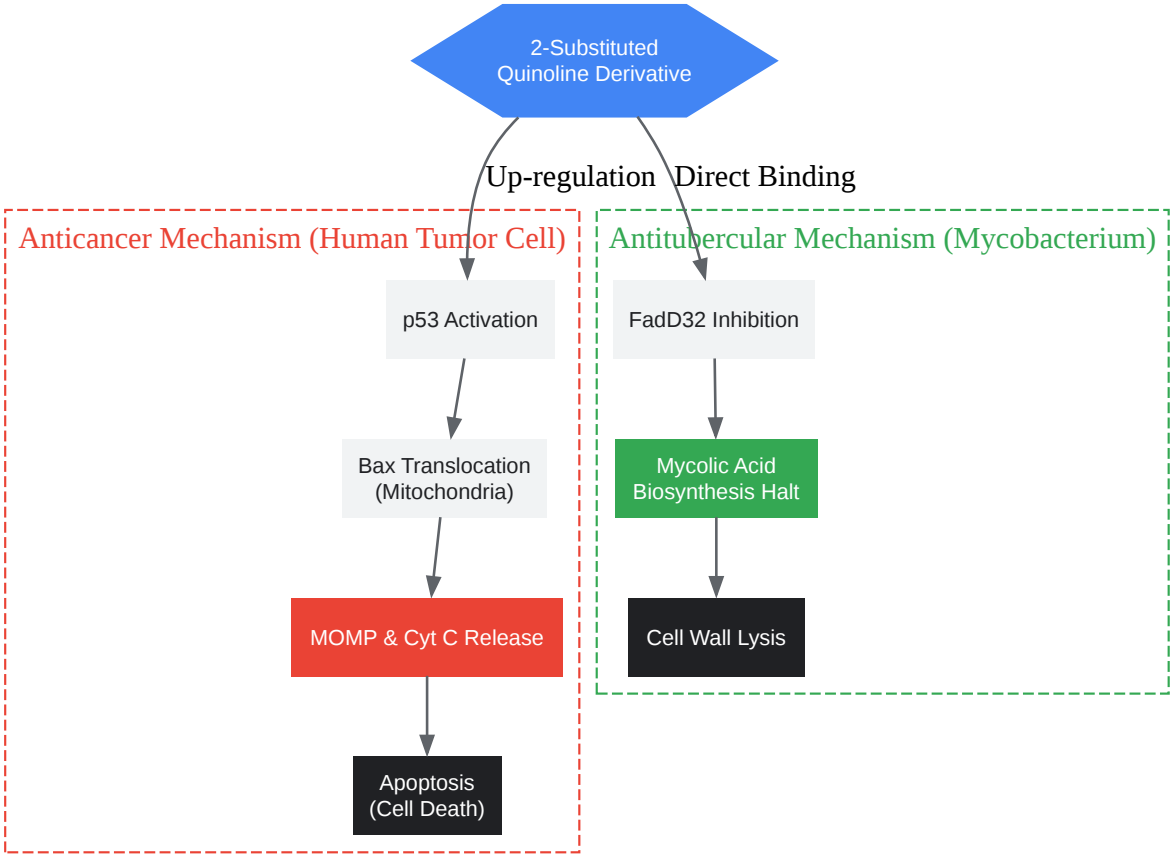

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Figure 1: Dual mechanistic action of 2-substituted quinolines in oncology and infectious disease.

Experimental Protocols

Protocol A: Synthesis of 2-Arylquinolines via Modified Povarov Reaction

This protocol is favored for its atom economy and ability to generate diverse C2-aryl libraries.

Reagents:

- Aniline derivative (1.0 equiv)
- Aryl aldehyde (1.0 equiv)
- Vinyl source (e.g., N-vinyl pyrrolidinone or activated alkene) (1.0 equiv)
- Catalyst: InCl

  or Gd(OTf)

  (10 mol%)
- Solvent: Acetonitrile (MeCN)

Workflow:

- Imine Formation: Dissolve aniline and aryl aldehyde in MeCN. Stir at room temperature for 30 min to form the Schiff base in situ.
- Cyclization: Add the vinyl source and catalyst. Heat the reaction mixture to reflux (80°C) for 4–6 hours.
- Oxidation: If using a non-oxidative variant, add an oxidant (e.g., DDQ or atmospheric O

  with heating) to aromatize the tetrahydroquinoline intermediate.

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- Purification: Quench with saturated NaHCO

  . Extract with EtOAc. Purify via flash column chromatography (Hexane/EtOAc gradient).

Validation Check:

- Success Indicator: Appearance of characteristic aromatic quinoline protons in

  H NMR (

  7.5–8.5 ppm) and disappearance of aliphatic ring protons.

Protocol B: FadD32 Inhibition Assay (Antitubercular)

Objective: Quantify the inhibition of mycolic acid biosynthesis. Method:

- Clone and express Mtb FadD32 in E. coli. Purify via Ni-NTA affinity chromatography.
- Reaction Mix: 50 mM Tris-HCl (pH 7.5), 5 mM MgCl

  , 2 mM ATP, 0.1 mM CoA, 10 µM fatty acid substrate (C12-C14), and varying concentrations of the quinoline derivative.
- Detection: Coupled enzyme assay using pyrophosphatase/purine nucleoside phosphorylase to detect phosphate release, or LC-MS monitoring of Acyl-CoA formation.
- Data Analysis: Plot % Inhibition vs. Log[Compound]. Calculate IC

  using non-linear regression.

Comparative Activity Data

The table below summarizes the potency of key 2-substituted derivatives reported in recent literature.

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Compound Class	Substitution (C2)	Substitution (Other)	Target Organism/Cell	Activity Metric	Ref
Quinoline-2-carboxamide	N-Adamantyl-	-	M. tuberculosis H37Rv	MIC: 6.6 μM	[1]
2-(Quinolin-4-yloxy)acetamide	Alkyl chain ext.	6-Methoxy	M. tuberculosis H37Rv	MIC: 0.19 μM	[1]
2-Arylquinoline	3,4-Methylenedioxyphenyl	4-Methoxy	HeLa (Cervical Cancer)	IC : 8.3 μM	[2]
2-Alkylaminoquinoline	2-(Dimethylamino)ethyl	7-(4-Fluorobenzyloxy)	Colorectal Cancer	IC : < 1.0 μM	[3]
Bis-quinoline	(Linker dependent)	6-Chloro	P. falciparum (Dd2)	IC : ~10 nM	[4]

Synthesis Workflow Visualization

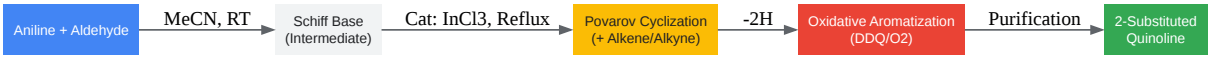

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Figure 2: Step-wise synthesis of 2-substituted quinolines via the Povarov strategy.

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